

# Tideglusib Wnt $\beta$ -catenin pathway activation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Tideglusib

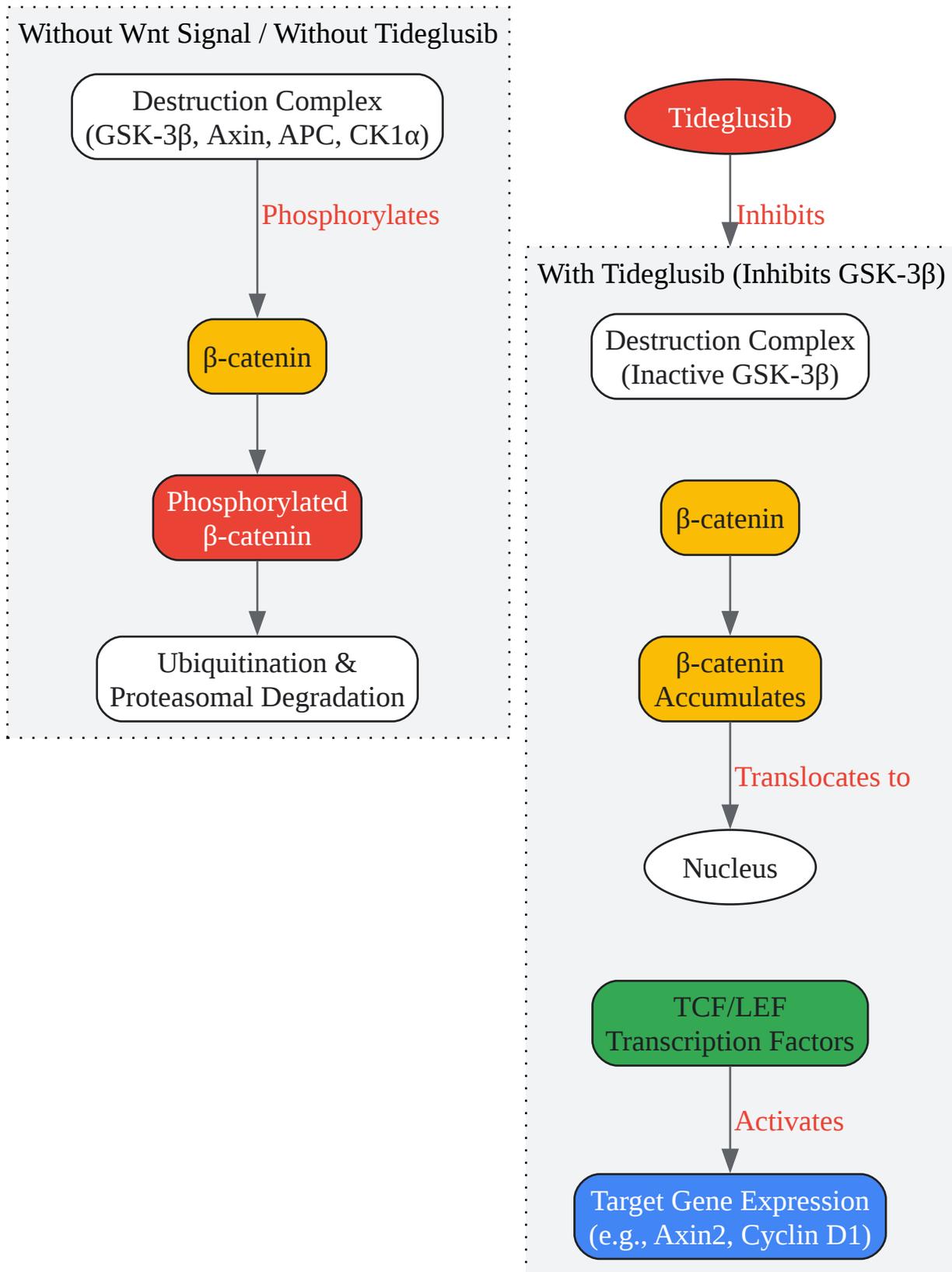
CAS No.: 865854-05-3

Cat. No.: S545349

Get Quote

## Mechanism of Action: A Visual Guide

The following diagram illustrates the Wnt/ $\beta$ -catenin signaling pathway and how **Tideglusib** induces its activation.



[Click to download full resolution via product page](#)

## Quantitative & Clinical Data

**Tideglusib** has been investigated in diverse disease models. The table below summarizes key quantitative findings and clinical trial status across different fields of research.

Therapeutic Area	Model / Population	Key Findings / Intervention	Dosage & Administration	Status / Source
<b>Arrhythmogenic Cardiomyopathy (ACM)</b>	<i>Ank2</i> & <i>Dsg2</i> mutant mice [1]	Prevention & reversal of cardiac dysfunction; reduced ventricular arrhythmias [1]	20 mg/kg; intraperitoneal injection; every other day for 8 weeks [1]	<b>Phase 2 Trial</b> (NCT06174220) ongoing [1] [2]
<b>Bone Regeneration</b>	Rat cranial defect model [3]	Significantly accelerated bone reconstruction & enhanced healing [3]	Local delivery via biomaterials (e.g., TD-BNP@DBBM) [3]	Preclinical
	Rabbit tibial defect model [4]	New bone tissue bridging defects; higher expression of osteogenic markers (ALP, OPN) [4]	Local delivery via sodium alginate hydrogel [4]	Preclinical
<b>Alcohol Use Disorder (AUD)</b>	C57BL/6J mice [5]	Decreased ethanol consumption in intermittent access & binge models [5]	100-200 mg/kg; oral gavage [5]	Preclinical
<b>Myotonic Dystrophy Type 1</b>	Pediatric population [6]	Population pharmacokinetics studied; weight-based dosing recommended [6]	N/A	<b>Phase 2/3 Trial</b> (REACH CDM X) ongoing [6]

## Key Experimental Protocols

The methodologies from key studies provide a blueprint for investigating **Tideglusib**.

## In Vivo Efficacy in Cardiomyopathy Models

- **Animal Models:** Studies used *Ank2* cardioselective knockout (*Ank2*-cKO) and homozygous *Dsg2* mutant (*Dsg2*<sup>mut/mut</sup>) mice [1].
- **Treatment Protocol: Tideglusib** was dissolved in DMSO and administered via intraperitoneal injection at **20 mg/kg** every other day for **8 weeks**. Control groups received vehicle (DMSO) only [1].
- **Primary Outcome Measures:**
  - **Cardiac Function:** Assessed by transthoracic echocardiography to measure left ventricular function [1].
  - **Arrhythmia Vulnerability:** Evaluated by recording conscious electrocardiograms (ECGs) following injection of epinephrine and caffeine to provoke arrhythmias. Premature ventricular contractions (PVCs), nonsustained ventricular tachycardia (NSVT), and ventricular tachycardia (VT) were quantified [1].

## In Vitro & In Vivo Bone Regeneration Models

- **Cell-Based Assays:**
  - **Osteoblast Differentiation:** MC3T3-E1 pre-osteoblast cells are cultured in osteogenic medium. Osteogenic differentiation is quantified by **Alizarin Red S staining** to measure mineral deposition and **Alkaline Phosphatase (ALP) activity** assays [3] [4].
  - **Cell Migration:** Evaluated using a **scratch wound assay** where a confluent cell monolayer is scratched, and the rate of wound closure is measured after treatment [4].
- **In Vivo Bone Defect Model:**
  - A critical-sized bone defect (e.g., in rat calvaria or rabbit tibia) is surgically created [3] [4].
  - The defect is filled with the test material, such as **Tideglusib**-loaded hydrogel or a **Tideglusib**-bone composite (TD-BNP@DBBM) [3] [4].
  - **Bone Healing Assessment:** After several weeks (e.g., 3-6 weeks), healing is analyzed via **micro-computed tomography (micro-CT)** for 3D bone morphology and **histological staining** (e.g., H&E) to observe new bone tissue formation [7] [4].

## Research Implications

The ongoing clinical trials for ACM and myotonic dystrophy are particularly significant, as they may offer new disease-modifying strategies for conditions with limited treatment options [1] [6]. In regenerative

medicine, **Tideglusib**'s ability to promote robust bone healing positions it as a promising alternative to growth factors like BMP-2, with potential cost and safety advantages [3] [7].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Evaluation of Tideglusib as a Disease Modifying Therapy in ... [pmc.ncbi.nlm.nih.gov]
2. Targeting Canonical Wnt-signaling Through GSK-3 $\beta$  in ... [pmc.ncbi.nlm.nih.gov]
3. Bioactive deproteinized bovine bone mineral based on self ... [pmc.ncbi.nlm.nih.gov]
4. Injectable GSK3 inhibitor (Tideglusib) hydrogel versus ... [link.springer.com]
5. A Selective GSK3 $\beta$  Inhibitor, Tideglusib, Decreases ... [pmc.ncbi.nlm.nih.gov]
6. Nypta (tideglusib) News [sigma.larvol.com]
7. Unleashing  $\beta$ -catenin with a new anti-Alzheimer drug for ... [sciencedirect.com]

To cite this document: Smolecule. [Tideglusib Wnt  $\beta$ -catenin pathway activation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b545349#tideglusib-wnt-catenin-pathway-activation>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)